

# Introduction: The Role and Importance of a Key Synthetic Building Block

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## Compound of Interest

Compound Name: 3,5-Difluorobenzoyl chloride

Cat. No.: B159727

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**3,5-Difluorobenzoyl chloride** (CAS No. 129714-97-2) is a fluorinated aromatic compound that serves as a critical intermediate in the synthesis of a wide array of high-value organic molecules.[1] Its utility is most pronounced in the pharmaceutical and agrochemical industries, where the introduction of fluorine atoms can significantly modulate the biological activity, metabolic stability, and pharmacokinetic properties of a target molecule.[1] For instance, it has been utilized in the synthesis of  $\alpha$ -Amino-3-hydroxy-5-methyl-4-isoxazolepropionic acid (AMPA) potentiators, a class of molecules investigated for their potential in treating neurological disorders.

For researchers, process chemists, and drug development professionals, a precise understanding of the fundamental physicochemical properties of **3,5-Difluorobenzoyl chloride** is not merely academic. Accurate data on its boiling point and density are paramount for the safe handling, effective purification, and predictable execution of synthetic protocols. These parameters directly influence process design, from purification via distillation to the precise calculation of molar equivalents in reaction mixtures. This guide provides a detailed examination of these core properties, the methodologies for their accurate determination, and the underlying scientific principles that govern them.

## Core Physicochemical Properties of 3,5-Difluorobenzoyl Chloride

The essential physical constants for **3,5-Difluorobenzoyl chloride** are summarized below. It is noteworthy that slight variations exist in the reported literature values for density, a common

occurrence that underscores the importance of in-house verification for critical applications.

| Property          | Value  | Source(s) |
|-------------------|--|-----------|
| CAS Number        | 129714-97-2                                      | [2][3]    |
| Molecular Formula | C <sub>7</sub> H <sub>3</sub> ClF <sub>2</sub> O | [1][4]    |
| Molecular Weight  | 176.55 g/mol                                     | [5]       |
| Appearance        | Colorless to light yellow clear liquid           | [1][4]    |
| Boiling Point     | 173-175 °C                                       | [1][2][4] |
| Density           | 1.41 - 1.5 g/mL                                  | [1][2][4] |
| Refractive Index  | n <sub>20</sub> /D 1.5031                        | [2]       |

The boiling point of an acyl chloride is typically lower than that of its corresponding carboxylic acid due to the absence of intermolecular hydrogen bonding.[6][7] The relatively high boiling point of **3,5-Difluorobenzoyl chloride** is a function of its molecular weight and the significant dipole-dipole interactions arising from the polar carbon-oxygen and carbon-chlorine bonds.[8]

## Part 1: Experimental Determination of Boiling Point

The boiling point is a critical parameter for the purification of **3,5-Difluorobenzoyl chloride** by distillation. An accurate measurement ensures efficient separation from impurities and prevents thermal degradation.

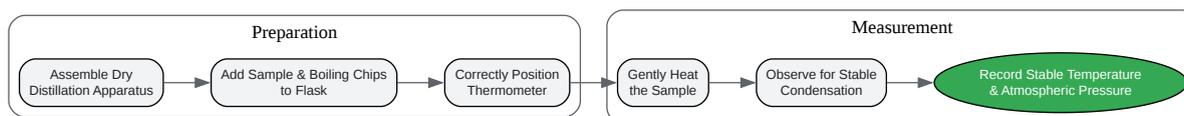
### Causality Behind Experimental Choices

Standard distillation under atmospheric pressure is the most direct method for determining the boiling point of a stable, non-viscous liquid. The choice of apparatus, including a condenser and a vented collection flask, is dictated by the need to safely contain vapors and accurately measure the temperature at which a stable liquid-vapor equilibrium is achieved. Given that acyl chlorides can react with moisture, using oven-dried glassware is a critical, self-validating step to ensure the integrity of the sample.[9]

## Detailed Protocol for Boiling Point Determination by Distillation

- **Apparatus Assembly:** Assemble a standard simple distillation apparatus using oven-dried glassware. This includes a round-bottom flask, a distillation head with a port for a thermometer, a condenser, and a receiving flask.
- **Sample Preparation:** Place a small volume (e.g., 10-15 mL) of **3,5-Difluorobenzoyl chloride** and a few boiling chips into the round-bottom flask to ensure smooth boiling.
- **Thermometer Placement:** Position the thermometer so that the top of the bulb is level with the bottom of the side-arm leading to the condenser. This ensures the measured temperature is that of the vapor in equilibrium with the distilling liquid.
- **Heating:** Gently heat the flask using a heating mantle.
- **Data Collection:** Observe the temperature as the liquid begins to boil and a ring of condensate moves up the apparatus. The boiling point is the stable temperature recorded when the liquid is consistently condensing and dripping into the receiving flask. Record the ambient atmospheric pressure, as boiling point is pressure-dependent.
- **Safety:** Conduct the entire procedure in a well-ventilated fume hood. Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, a lab coat, and safety goggles with a face shield.[10]

## Workflow for Boiling Point Determination



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Caption: Experimental workflow for determining the boiling point.

## Part 2: Experimental Determination of Density

Density is a fundamental property used to convert between mass and volume, which is essential for preparing solutions of known concentrations and for charging reactors in scaled-up synthetic processes. The variability in reported values (1.41 vs. 1.5 g/mL) highlights the sensitivity of this measurement to temperature and purity.

### Causality Behind Experimental Choices

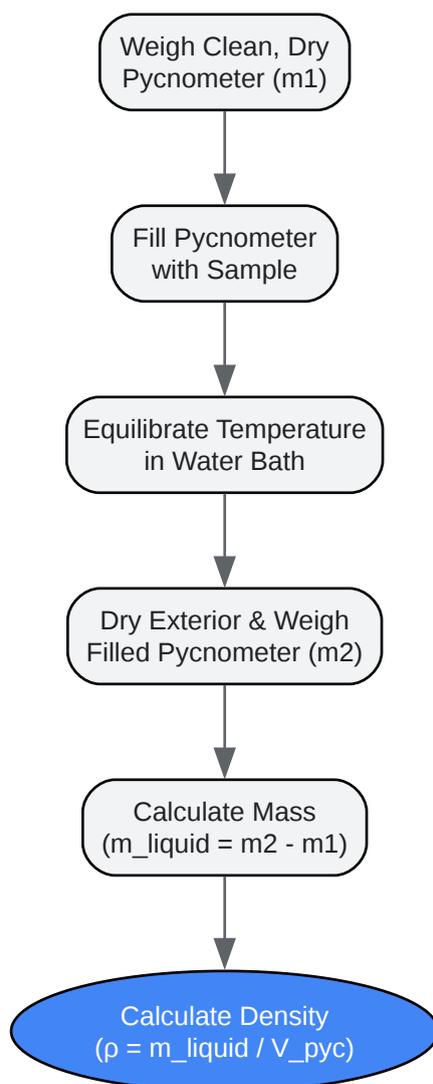
The pycnometer (or specific gravity bottle) method is a highly accurate technique for determining the density of liquids. Its design allows for the precise measurement of a fixed volume of liquid, minimizing the volumetric errors associated with simpler methods like using a graduated cylinder.<sup>[11]</sup> Critically, this method requires careful temperature control, as the density of liquids changes with temperature.<sup>[12]</sup> Performing the measurement in a temperature-controlled water bath is a self-validating step that ensures reproducibility and accuracy.

### Detailed Protocol for Density Determination Using a Pycnometer

- Preparation: Thoroughly clean and dry a pycnometer of known volume.
- Mass of Empty Pycnometer: Accurately weigh the empty, dry pycnometer on an analytical balance and record the mass ( $m_1$ ).
- Filling the Pycnometer: Fill the pycnometer with **3,5-Difluorobenzoyl chloride**, taking care to avoid air bubbles. Insert the stopper, allowing excess liquid to be expelled through the capillary.
- Temperature Equilibration: Submerge the filled pycnometer in a constant-temperature water bath (e.g., 20°C or 25°C) until it reaches thermal equilibrium.
- Final Volume Adjustment: Remove the pycnometer from the bath and carefully dry the exterior. Ensure the liquid level is exactly at the calibration mark (or that the capillary is full).
- Mass of Filled Pycnometer: Weigh the filled pycnometer and record the mass ( $m_2$ ).

- Calculation: Calculate the mass of the liquid ( $m_{\text{liquid}} = m_2 - m_1$ ). The density ( $\rho$ ) is then calculated using the known volume of the pycnometer ( $V_{\text{pyc}}$ ):  $\rho = m_{\text{liquid}} / V_{\text{pyc}}$ .
- Calibration: The exact volume of the pycnometer should be determined beforehand by performing the same procedure with deionized water, for which the density at various temperatures is well-established.[12]

## Workflow for Density Determination



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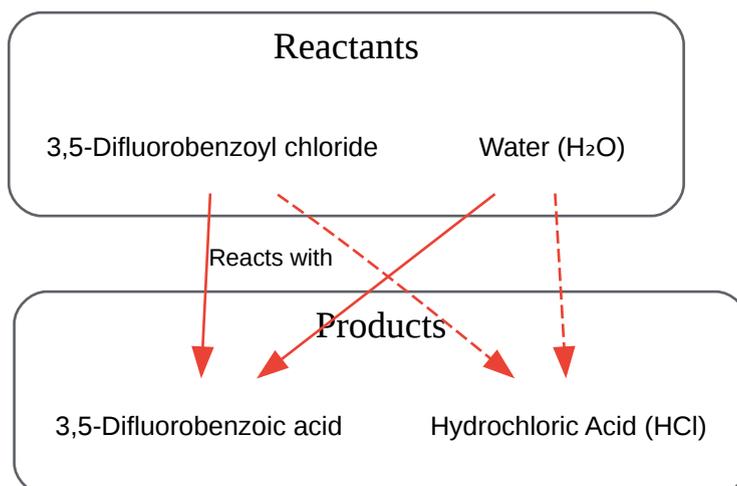
Caption: Workflow for density measurement using a pycnometer.

## Part 3: Safety, Reactivity, and Handling

The chemical reactivity of **3,5-Difluorobenzoyl chloride** directly impacts its handling and the procedures used to measure its properties. As an acyl chloride, it is classified as a corrosive substance that causes severe skin burns and eye damage.[5][10] It is also known to react with water, a characteristic reaction of acyl chlorides that produces the corresponding carboxylic acid (3,5-Difluorobenzoic acid) and hydrochloric acid fumes.[4][9]

This reactivity mandates that all handling and experimental work be conducted within a fume hood while wearing extensive PPE. Furthermore, the propensity to react with water means that all glassware must be scrupulously dried before use to prevent contamination of the sample and the generation of hazardous HCl gas.

### Representative Reaction: Hydrolysis



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